

Application Notes & Protocols: p-Nonylacetophenone in Modern Fragrance Formulation

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Compound of Interest

Compound Name: *p*-Nonylacetophenone

CAS No.: 37593-05-8

Cat. No.: B1585292

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Abstract

p-Nonylacetophenone, a member of the aromatic ketone family, presents a unique and valuable profile for the modern perfumer. Its structure, combining a classic acetophenone core with a C9 alkyl chain, offers a multifaceted character that extends beyond simple odor contribution. This document provides a detailed exploration of **p-nonylacetophenone's** properties and its application in fragrance formulation. We will delve into its role as both a complex olfactory modifier and a highly effective fixative. Included are comprehensive, step-by-step protocols for its evaluation, performance testing, and incorporation into fragrance concentrates, designed to provide researchers and formulators with a robust framework for harnessing its full potential.

Physicochemical & Olfactory Properties

p-Nonylacetophenone (1-(4-nonylphenyl)ethanone) is a liquid, stable under normal conditions, making it highly suitable for incorporation into a wide range of product bases.^{[1][2]} Its key properties are summarized below.

Property	Value	Source
Chemical Name	1-(4-Nonylphenyl)ethan-1-one	[1][2]
CAS Number	37593-05-8	[1][2]
Molecular Formula	C ₁₇ H ₂₆ O	[2]
Molecular Weight	246.39 g/mol	[2]
Physical State	Liquid	[1]
Boiling Point	159 - 161 °C	[1]

Olfactory Profile Analysis

While structurally related to acetophenone—known for its sweet, floral, and almond-like scent reminiscent of hawthorn and orange blossom[3][4]—the introduction of the para-nonyl group significantly modifies the olfactory profile of **p-nonylacetophenone**.

- **Primary Notes:** The core acetophenone character provides a powdery, sweet, floral foundation. Notes of mimosa, heliotrope, and a subtle cherry-almond facet are perceptible.[3]
- **Modifying Nuances:** The C9 alkyl chain imparts distinct waxy, slightly citrusy (specifically, grapefruit rind), and clean fatty undertones. This complexity moves the material away from a simple floral note into a more sophisticated, substantive domain.
- **Substantivity & Tenacity:** Due to its higher molecular weight (246.39 g/mol) and lower volatility compared to standard acetophenone (120.15 g/mol), **p-nonylacetophenone** exhibits significantly greater longevity on a smelling strip and on the skin.[2][5] This property is foundational to its role as a fixative.

Functional Role in Fragrance Compositions

p-Nonylacetophenone serves two primary functions in a fragrance formula: as a unique scent modifier and as a high-performance fixative.

Olfactory Modifier

The material excels in adding warmth, depth, and a modern, powdery-waxy texture to various fragrance accords.[6]

- **Floral Accords:** It enhances the natural waxiness of white florals like tuberose and gardenia, while lending a powdery, sun-drenched warmth to mimosa and hawthorn reconstructions.
- **Oriental & Gourmand Accords:** Its subtle almond and cherry facets can bridge floral and gourmand notes, complementing materials like vanilla, tonka bean, and heliotropin.[3]
- **Functional Fragrances:** In applications like soaps and lotions, its clean, slightly fatty character provides a substantive, "cared-for" scent profile that supports other fragrance notes.[7]

Fixative Properties

Fixatives are essential, less volatile components in a fragrance that slow down the evaporation rate of more volatile ingredients, thereby increasing the overall longevity of the scent.[8] The long alkyl chain and high molecular weight of **p-nonylacetophenone** make it an excellent fixative, particularly for volatile top and middle notes.

The mechanism of fixation involves intermolecular interactions that effectively lower the vapor pressure of the entire fragrance system.[9] By anchoring more fleeting citrus, herbal, and light floral notes, **p-nonylacetophenone** helps to maintain the integrity of the fragrance's intended character over a longer period.

Application Protocols & Methodologies

The following protocols provide a standardized framework for evaluating and utilizing **p-nonylacetophenone** in a laboratory setting.

Protocol: Preparation of Stock Solution

Objective: To prepare a standardized, workable dilution of **p-nonylacetophenone** for olfactory evaluation and formulation trials.

Materials:

- **p-Nonylacetophenone**

- Ethanol, 95% (perfumer's grade)
- Glass beaker
- Magnetic stirrer and stir bar
- Analytical balance
- Amber glass storage bottle

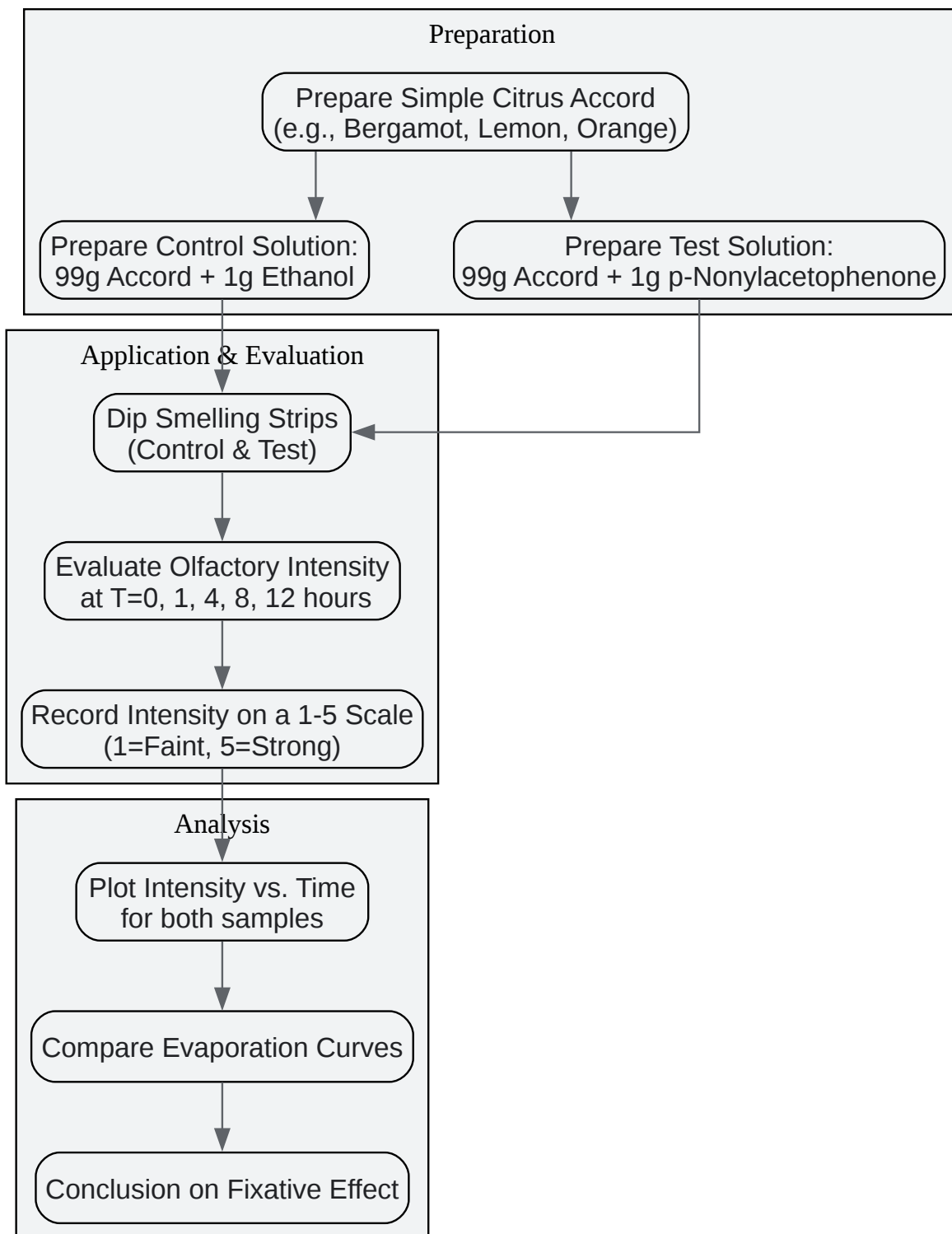
Procedure:

- Place the glass beaker on the analytical balance and tare.
- Carefully weigh 10.0 g of **p-nonylacetophenone** into the beaker.
- Add 90.0 g of 95% ethanol to the beaker.
- Place the magnetic stir bar in the beaker and place it on the magnetic stirrer.
- Stir at a moderate speed until the solution is completely homogenous.
- Transfer the 10% solution to a labeled amber glass bottle for storage.

Protocol: Evaluation of Fixative Efficacy

Objective: To quantify the effect of **p-nonylacetophenone** on the longevity of a volatile fragrance accord.

Workflow:



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Figure 1: Workflow for Fixative Effect Evaluation.

Procedure:

- Create a simple, volatile accord: Prepare a blend of top notes, for example: 50% Bergamot oil, 30% Lemon oil, 20% Sweet Orange oil.
- Prepare Control Sample: Weigh 9.9 g of the citrus accord into a vial and add 0.1 g of 95% ethanol.
- Prepare Test Sample: Weigh 9.9 g of the citrus accord into a second vial and add 0.1 g of **p-nonylacetophenone**.
- Application: Dip one labeled smelling strip into the Control sample and another into the Test sample to an equal depth for 2 seconds.
- Evaluation: Evaluate the odor intensity of both strips immediately (T=0) and at set intervals (e.g., T=1h, T=4h, T=8h, T=12h). Rate the perceived intensity of the citrus accord on a scale of 1 (very weak) to 5 (very strong).
- Data Analysis: Record the results in a table and plot the intensity over time to visualize the difference in evaporation rates.

Hypothetical Data Presentation:

Time	Control Intensity (1-5)	Test Intensity (1-5)
0 hr	5	5
1 hr	4	4.5
4 hr	2	3.5
8 hr	0.5	2.5
12 hr	0	1.5

Protocol: Stability Testing in a Product Base

Objective: To assess the stability and performance of a fragrance containing **p-nonylacetophenone** in a representative consumer product base (e.g., a simple lotion).

Procedure:

- Prepare two samples of a fragrance concentrate: one with 2% **p-nonylacetophenone** (Test) and one without (Control).
- Incorporate each fragrance concentrate at 0.5% into a simple, unscented lotion base.
- Divide each batch into three aliquots:
 - One for storage at room temperature (20-22°C).
 - One for storage in an oven at 40°C (accelerated aging).
 - One for storage exposed to a UV light source.
- Evaluate all samples at weekly intervals for 4 weeks, assessing for any changes in color, viscosity, pH, and odor profile. Document all findings. A stable formulation will show minimal deviation from the initial measurements.[10][11]

Safety & Regulatory Considerations

Hazard Profile: **p-Nonylacetophenone** is classified as causing skin irritation (Category 2) and serious eye irritation (Category 2).[1][2] It may also cause respiratory irritation.[2]

- Handling: Standard laboratory personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling the neat material or concentrated solutions.[1] Work should be conducted in a well-ventilated area.
- Formulation Limits: While specific regulations for **p-nonylacetophenone** may vary, all fragrance ingredients must be used in accordance with the guidelines and standards set by the International Fragrance Association (IFRA) and the Research Institute for Fragrance Materials (RIFM).[12] These bodies establish safe use levels for fragrance materials in different consumer product categories based on comprehensive safety assessments. It is the formulator's responsibility to ensure compliance for the intended application.

Case Study: Formulation of "Solar Mimosa" Accord

The following is a simplified example of how **p-nonylaceto**phenone can be used to create a substantive and radiant floral accord.

Ingredient	Parts (of 1000)	Olfactory Contribution
Bergamot Oil	150	Bright, fresh, citrus top note
Phenyl Ethyl Alcohol	200	Rosy, floral body
Linalool	100	Fresh, light floral (lily of the valley)
Heliotropin	80	Powdery, almond-like, sweet
Anisic Aldehyde	50	Hawthorn, sweet, powdery
p-Nonylacetophenone	30	Adds waxy warmth, enhances powder, fixes top notes
Benzyl Acetate	120	Fruity jasmine note
Indole (10% in EtOH)	10	Adds naturalness and depth to florals
Galaxolide (Musk)	260	Clean, substantive musk base

In this formulation, **p-nonylaceto**phenone anchors the volatile bergamot, adds a sophisticated waxy texture that complements the mimosa-like character of anisic aldehyde and heliotropin, and contributes to the overall warm, powdery dry-down of the fragrance.

Conclusion

p-Nonylacetophenone is a highly versatile and effective ingredient for the modern perfumer. Its complex olfactory profile, combining sweet, floral, and powdery notes with unique waxy and citrus facets, allows for the creation of sophisticated and novel scent experiences. Furthermore, its excellent fixative properties, derived from its high molecular weight and low volatility, make it an invaluable tool for improving the longevity and performance of fragrance compositions across a wide range of applications. Adherence to established safety protocols and regulatory guidelines will ensure its successful and responsible implementation.

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